

Buramate: A Technical Overview of a Research Chemical

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Buramate*

Cat. No.: *B1668065*

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Abstract

Buramate (CAS No. 4663-83-6) is a carbamate derivative with the systematic name 2-hydroxyethyl N-benzylcarbamate.[1] It is classified as a research chemical with reported, though not extensively documented, neuroprotective, anticonvulsant, antipsychotic, and antibacterial properties.[2][3][4][5] This document provides a comprehensive summary of the currently available technical information on **Buramate**, including its chemical and physical properties. Due to the limited availability of published research, this guide also outlines a general synthetic protocol and hypothetical experimental workflows. A significant scarcity of quantitative pharmacological and toxicological data in publicly accessible literature should be noted.

Chemical and Physical Properties

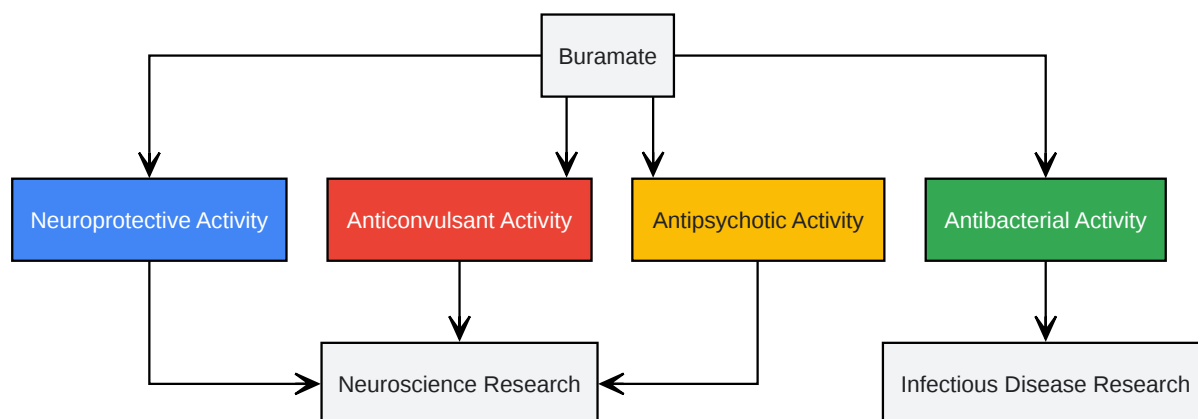
Buramate is a member of the benzene class of organic compounds. Its fundamental properties are summarized in the table below.

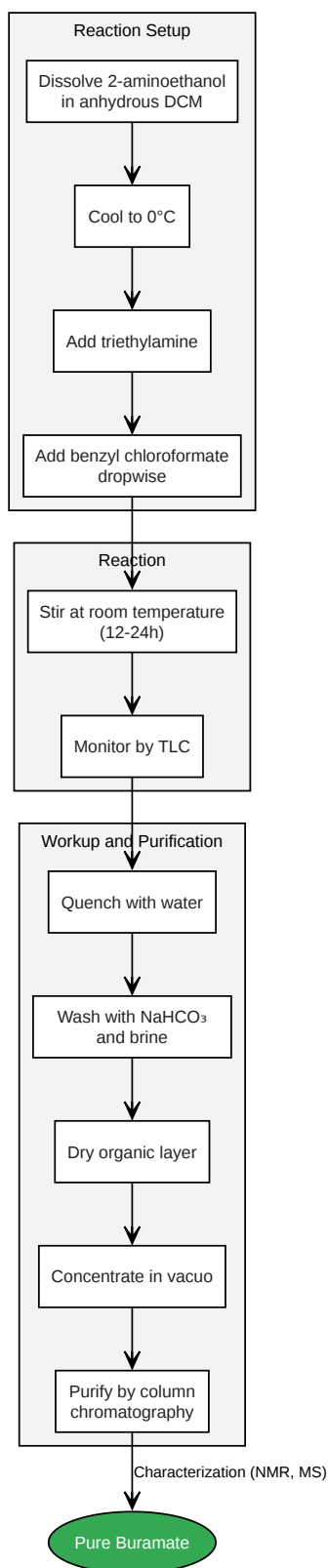
| Property | Value | Source |
|---------------------------------------|-------------------------------------------------|--------|
| Molecular Formula | C ₁₀ H ₁₃ NO ₃ | |
| Molecular Weight | 195.22 g/mol | |
| CAS Number | 4663-83-6 | |
| IUPAC Name | 2-hydroxyethyl N-benzylcarbamate | |
| Synonyms | AC-601, NSC-30223, Hyamate, Buramat | |
| Calculated LogP (CLOGP) | 0.99 | |
| Topological Polar Surface Area (TPSA) | 58.56 Å ² | |
| Hydrogen Bond Donor Count | 2 | |
| Hydrogen Bond Acceptor Count | 3 | |
| Rotatable Bond Count | 5 | |

Biological Activity and Potential Applications

While in-depth pharmacological studies are not widely published, **Buramate** is reported to exhibit several biological activities. Commercial suppliers of research chemicals note its potential as a neuroprotective and anticonvulsant agent. Additionally, it has been classified as an antipsychotic. Some sources also suggest potential antibacterial properties. These reported activities suggest that **Buramate** could be a subject of interest in neuroscience and infectious disease research.

The diagram below illustrates the logical relationships between **Buramate** and its potential research areas based on its reported biological activities.





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References

- 1. U.S. Patent for Pharmaceutical co-crystal compositions Patent (Patent # 7,927,613 issued April 19, 2011) - Justia Patents Search [patents.justia.com]
- 2. CAS 4663-83-6: 2-Hydroxyethyl N-(phenylmethyl)carbamate [cymitquimica.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. scribd.com [scribd.com]
- 5. lubio.ch [lubio.ch]
- To cite this document: BenchChem. [Buramate: A Technical Overview of a Research Chemical]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1668065#buramate-as-a-research-chemical>]

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